

In-depth Technical Guide: Carboxy-PEG2sulfonic Acid Safety Profile

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Carboxy-PEG2-sulfonic acid	
Cat. No.:	B606478	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of the safety profile of **Carboxy-PEG2-sulfonic acid** (CAS No: 1817735-45-7). Due to the absence of a publicly available, comprehensive Safety Data Sheet (SDS), this guide is based on general knowledge of similar polyethylene glycol (PEG) and sulfonic acid-containing compounds, and information typically required under hazard communication standards. The data presented is illustrative and should be confirmed with a substance-specific SDS from the manufacturer.

Core Physicochemical and Safety Data

Quantitative safety and property data are critical for risk assessment in a laboratory or drug development setting. The following tables summarize expected data points for **Carboxy-PEG2-sulfonic acid**.

Physicochemical Properties



Property	Value	Source / Comments	
CAS Number	1817735-45-7	[1]	
Molecular Formula	C7H14O7S	[1]	
Molecular Weight	242.24 g/mol	[1]	
Appearance	White to off-white solid	Inferred from similar compounds	
Solubility	Soluble in water	[1]	
Storage Temperature	-20°C	[1]	
Purity	>96%	[1]	

Toxicological Summary (Hypothetical Data)

Toxicological data for this specific compound is not publicly available. The following represents typical data points found in an SDS for a novel chemical of this class and should not be considered factual.

Test	Endpoint	Value	Species	Protocol
Acute Oral Toxicity	LD50	> 2000 mg/kg	Rat	OECD 423
Skin Corrosion/Irritatio n	Irritation Score	Non-irritating	Rabbit	OECD 404
Serious Eye Damage/Irritation	Irritation Score	Mild irritant	Rabbit	OECD 405
In Vitro Mutagenicity (Ames Test)	Result	Non-mutagenic	S. typhimurium	OECD 471

Experimental Protocols



Detailed methodologies are crucial for the interpretation and replication of safety data. Below are summaries of standard protocols relevant to the toxicological data cited above.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

This method is used to estimate the LD₅₀ after a single oral dose. The procedure involves:

- Animal Selection: Typically, female rats are used.
- Dosing: A single dose is administered to a small group of animals (e.g., 3 animals). The starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg).
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Stepwise Procedure: Depending on the outcome (survival or death), the dose for the next group of animals is increased or decreased. This continues until the criteria for a specific hazard classification are met.

Skin Irritation - OECD 404

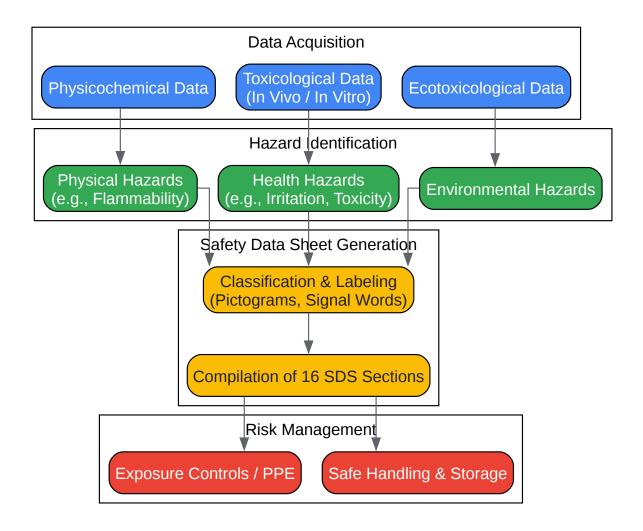
This protocol assesses the potential of a substance to cause skin irritation.

- Animal Selection: A single albino rabbit is typically used for the initial test.
- Application: A 0.5 g or 0.5 mL sample of the test substance is applied to a small patch of shaved skin.
- Exposure: The substance is held in contact with the skin under a gauze patch for a defined period, usually 4 hours.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The reactions are scored, and the average score determines the irritation classification.



Visualized Workflows and Relationships

Diagrams provide a clear, at-a-glance understanding of complex processes and logical flows.

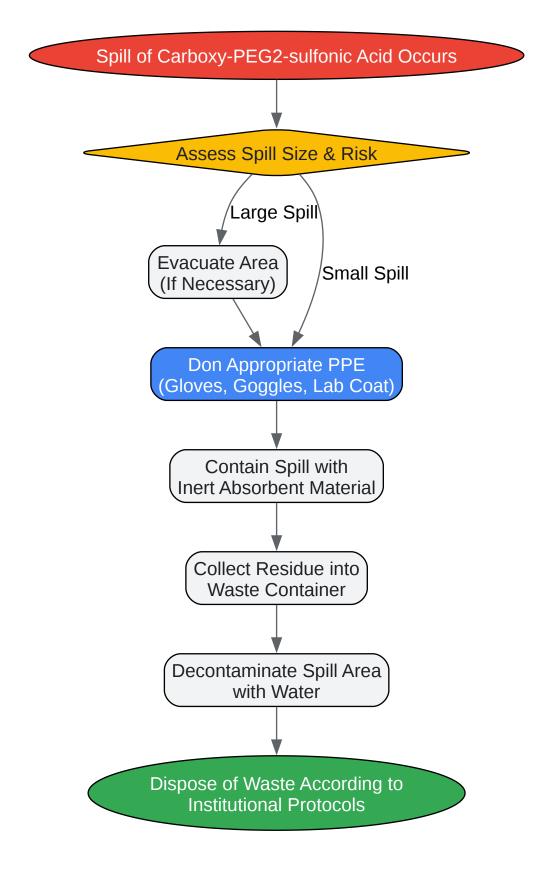


Click to download full resolution via product page

Caption: GHS Hazard Classification Workflow.

This diagram illustrates the process of classifying a chemical like **Carboxy-PEG2-sulfonic acid** according to the Globally Harmonized System (GHS). It begins with data acquisition, moves to hazard identification, and culminates in the generation of a Safety Data Sheet and risk management recommendations.





Click to download full resolution via product page

Caption: Laboratory Spill Response Protocol.



This flowchart outlines the critical steps for safely managing a laboratory spill of **Carboxy- PEG2-sulfonic acid**, emphasizing assessment, personal protection, containment, and proper disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Carboxy-PEG2-sulfonic acid, 1817735-45-7 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Carboxy-PEG2-sulfonic Acid Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606478#carboxy-peg2-sulfonic-acid-safety-data-sheet-sds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com